

Technical Support Center: Resolving Tautomers of 2-Chloro-4-hydroxymethylimidazole

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Compound of Interest

Compound Name: (2-chloro-1H-imidazol-5-yl)methanol

CAS No.: 1067894-58-9

Cat. No.: B2634743

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Welcome to the technical support center for researchers, scientists, and drug development professionals working with 2-chloro-4-hydroxymethylimidazole. This guide provides in-depth technical information, troubleshooting advice, and frequently asked questions (FAQs) to address the challenges associated with the tautomerism of this compound. As a substituted imidazole, 2-chloro-4-hydroxymethylimidazole exists as a dynamic equilibrium of tautomers, which can significantly influence its physicochemical properties, reactivity, and biological activity.^{[1][2][3]} This guide is designed to provide you with the foundational knowledge and practical methodologies to confidently resolve and characterize these tautomeric forms in your experiments.

Understanding the Tautomerism of 2-Chloro-4-hydroxymethylimidazole

Prototropic tautomerism in imidazoles involves the migration of a proton between the two nitrogen atoms of the imidazole ring.^{[2][4]} For a non-symmetrically substituted imidazole like 2-chloro-4-hydroxymethylimidazole, this results in two distinct tautomeric forms. The position of

the equilibrium between these tautomers is influenced by various factors, including the electronic effects of the substituents, the solvent, pH, and temperature.^[4]

The two principal tautomers of 2-chloro-4-hydroxymethylimidazole are:

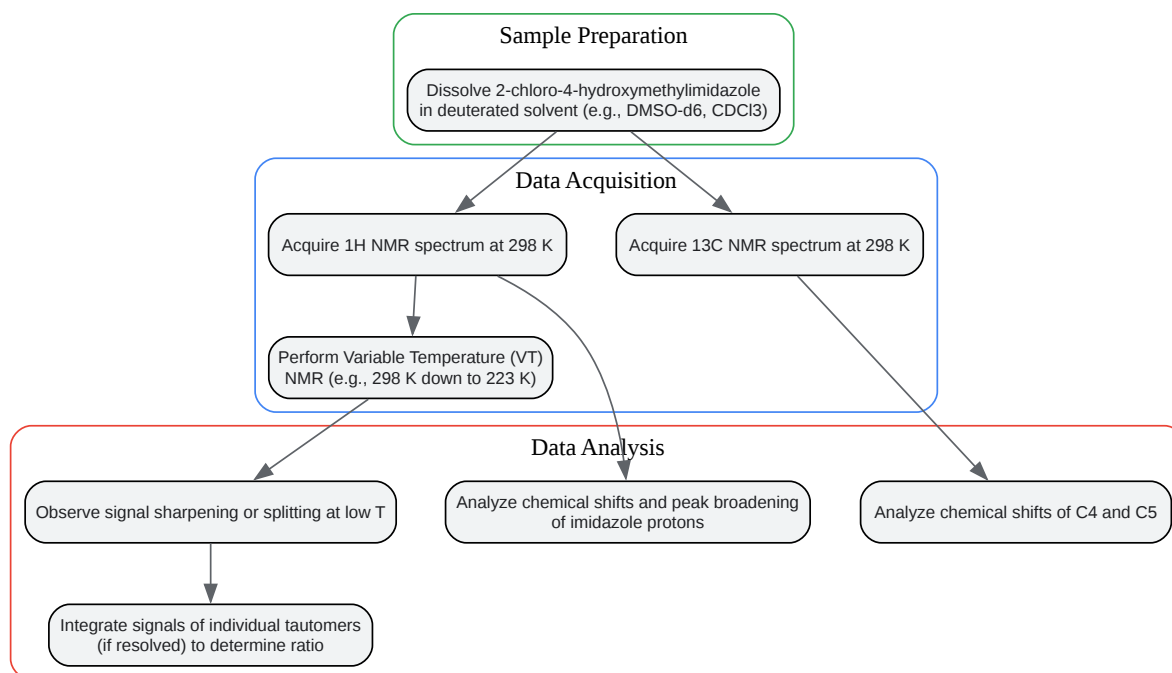
- Tautomer A: 2-chloro-4-(hydroxymethyl)-1H-imidazole
- Tautomer B: 2-chloro-5-(hydroxymethyl)-1H-imidazole

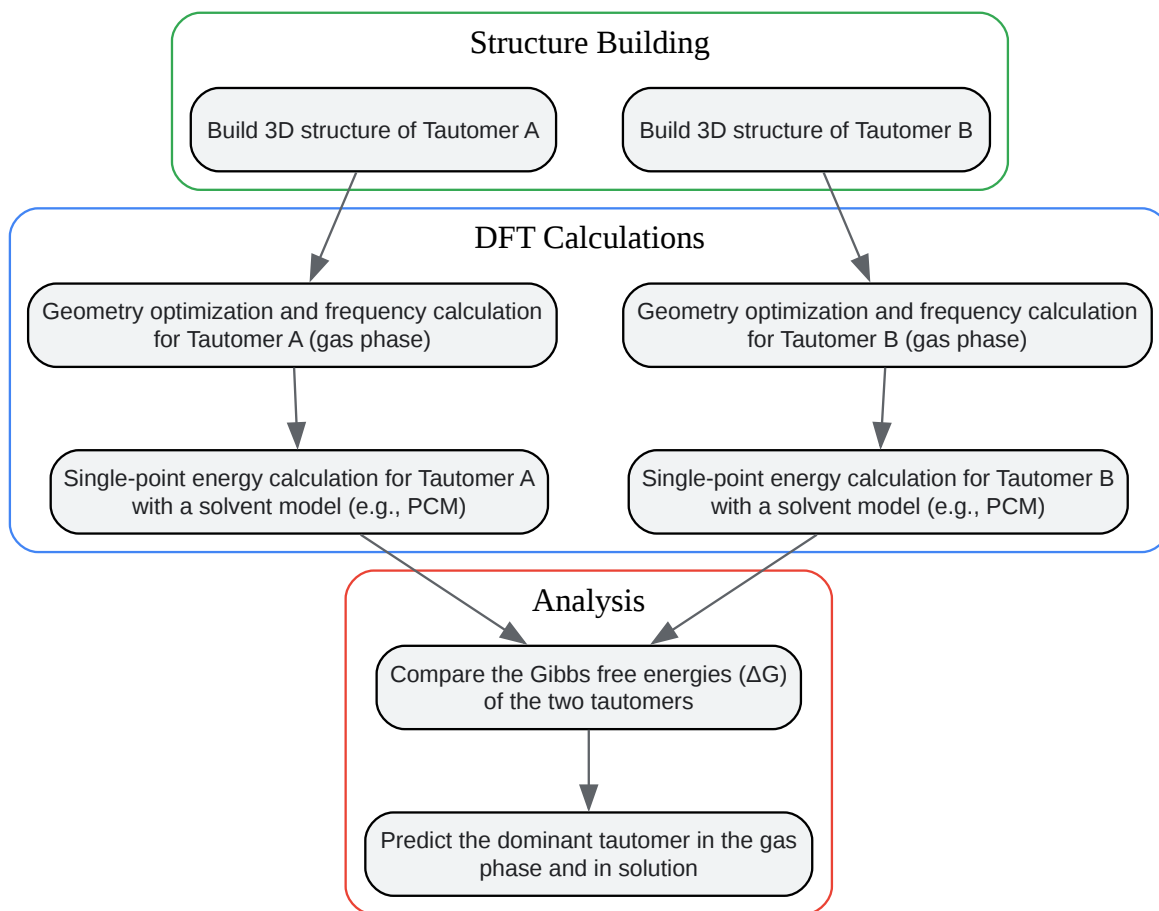
It is crucial to understand which tautomer is predominant under specific experimental conditions, as the different electronic and steric environments of the two forms can lead to different reaction outcomes and biological interactions.

2-chloro-4-(hydroxymethyl)-1H-imidazole (Tautomer A)

Proton Transfer

2-chloro-5-(hydroxymethyl)-1H-imidazole (Tautomer B)





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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Imidazole: Synthesis, Functionalization and Physicochemical Properties of a Privileged Structure in Medicinal Chemistry - PMC [pmc.ncbi.nlm.nih.gov]

- 3. What impact does tautomerism have on drug discovery and development? - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Tautomer [chemurope.com]
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